

Technical Monograph: (Propylsulfinyl)acetic Acid

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Compound of Interest

Compound Name: (Propylsulfinyl)acetic acid

CAS No.: 137375-80-5

Cat. No.: B163930

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Structural Dynamics, Synthesis, and Pharmacological Relevance

Chemical Identity & Nomenclature

(Propylsulfinyl)acetic acid is an organosulfur compound characterized by a sulfinyl functional group (

) bridging a propyl chain and an acetic acid moiety. It serves as a fundamental model for chiral sulfoxides and plays a pivotal role in the metabolism of sulfur-substituted fatty acid analogues (thia-fatty acids).

- IUPAC Name: 2-(**Propylsulfinyl**)acetic acid
- CAS Registry Number: 137375-80-5[1][2][3][4]
- Molecular Formula:
- Molecular Weight: 150.20 g/mol

- SMILES:CCCCS(=O)CC(=O)O (Note: The propyl group is 3 carbons: CCCS(=O)CC(=O)O) -
> Corrected: CCCS(=O)CC(=O)O

Stereochemical Configuration

A critical feature of this molecule is the chirality at the sulfur atom. Unlike carbon, sulfur stabilizes a pyramidal geometry when bonded to three different groups (Propyl, Methylene-COOH, and Oxygen) plus a lone pair. This results in two stable enantiomers:

- (R)-(Propylsulfinyl)acetic acid
- (S)-(Propylsulfinyl)acetic acid

This chirality is non-trivial in biological systems, as enzymes like Flavin-containing Monooxygenases (FMOs) often produce or metabolize sulfoxides in a stereoselective manner.

Synthesis & Production Protocols

The synthesis of **(propylsulfinyl)acetic acid** is primarily achieved through the controlled oxidation of its sulfide precursor, (propylthio)acetic acid.

Protocol A: Controlled Oxidation (Chemical)

This method uses stoichiometric oxidants to prevent over-oxidation to the sulfone ().

- Precursor Preparation: React propyl bromide with thioglycolic acid (mercaptoacetic acid) in alkaline solution () to yield (propylthio)acetic acid.
- Oxidation Step:
 - Reagent: Sodium Metaperiodate () is preferred over Hydrogen Peroxide () for stopping at the sulfoxide stage.

- Conditions: 0°C in Methanol/Water (1:1).
- Mechanism: Nucleophilic attack of the sulfide sulfur on the iodine center, followed by ligand exchange and cleavage.
- Work-up: Extraction with ethyl acetate at acidic pH (pH 2-3) ensures the carboxylic acid is protonated and soluble in the organic phase.

Protocol B: Enantioselective Synthesis (Biocatalytic)

For drug development applications requiring pure enantiomers:

- Enzyme: Chloroperoxidase (CPO) or specific FMO isoforms.[\[5\]](#)
- Substrate: (Propylthio)acetic acid.[\[5\]](#)[\[6\]](#)
- Outcome: High enantiomeric excess (ee > 95%) of the (R)- or (S)-sulfoxide, depending on the enzyme source.

Physicochemical Properties[\[1\]](#)[\[2\]](#)

Property	Value / Description	Consequence
Acidity (pKa)	~2.8 – 3.2 (Estimated)	The electron-withdrawing sulfinyl group significantly increases acidity compared to acetic acid (pKa 4.76), enhancing solubility in physiological buffers.
Solubility	High (Water, Alcohols)	The polar and groups make it highly hydrophilic, influencing its renal clearance profile.
Stability	Thermally sensitive	Sulfoxides can undergo Pummerer rearrangement or elimination (pyrolysis) at high temperatures (>150°C).
Partition Coeff.	Low LogP	Indicates low membrane permeability relative to its sulfide precursor; likely requires transport proteins for cellular entry.

Biological & Pharmacological Relevance

The primary significance of **(propylsulfinyl)acetic acid** in drug development lies in its role as the major oxidative metabolite of 3-thia fatty acids.

The 3-Thia Fatty Acid Connection

Propylthioacetic acid (PTA) is a synthetic sulfur-substituted fatty acid investigated for its ability to activate Peroxisome Proliferator-Activated Receptor alpha (PPAR

). It modulates lipid metabolism and mitochondrial function.

- **Metabolic Blockade:** The sulfur atom at the 3-position (beta-position) prevents normal mitochondrial -oxidation. The bond cannot be desaturated to form the enoyl-CoA intermediate.
- **Compensatory Oxidation:** To clear the compound, the liver utilizes Flavin-containing Monooxygenase (FMO) to oxidize the sulfide to the sulfoxide (**(propylsulfinyl)acetic acid**).
- **Excretion:** The sulfoxide is more polar and is readily excreted in urine, or further oxidized to the sulfone.

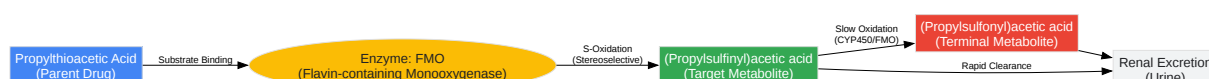
Signaling & Toxicity[5]

- **Mitochondrial Uncoupling:** While the parent sulfide (PTA) acts as a mitochondrial uncoupler and antioxidant, the conversion to **(propylsulfinyl)acetic acid** reduces lipophilicity, effectively terminating the biological signal.
- **Enzyme Inhibition:** The accumulation of **(propylsulfinyl)acetic acid** can competitively inhibit FMOs, potentially altering the pharmacokinetics of other sulfur-containing drugs (e.g., cimetidine, phenothiazines).

Visualization: Metabolic Pathway & Structure

Figure 1: Biotransformation of Propylthioacetic Acid

This diagram illustrates the metabolic fate of the parent drug (PTA) and the generation of the target sulfoxide.

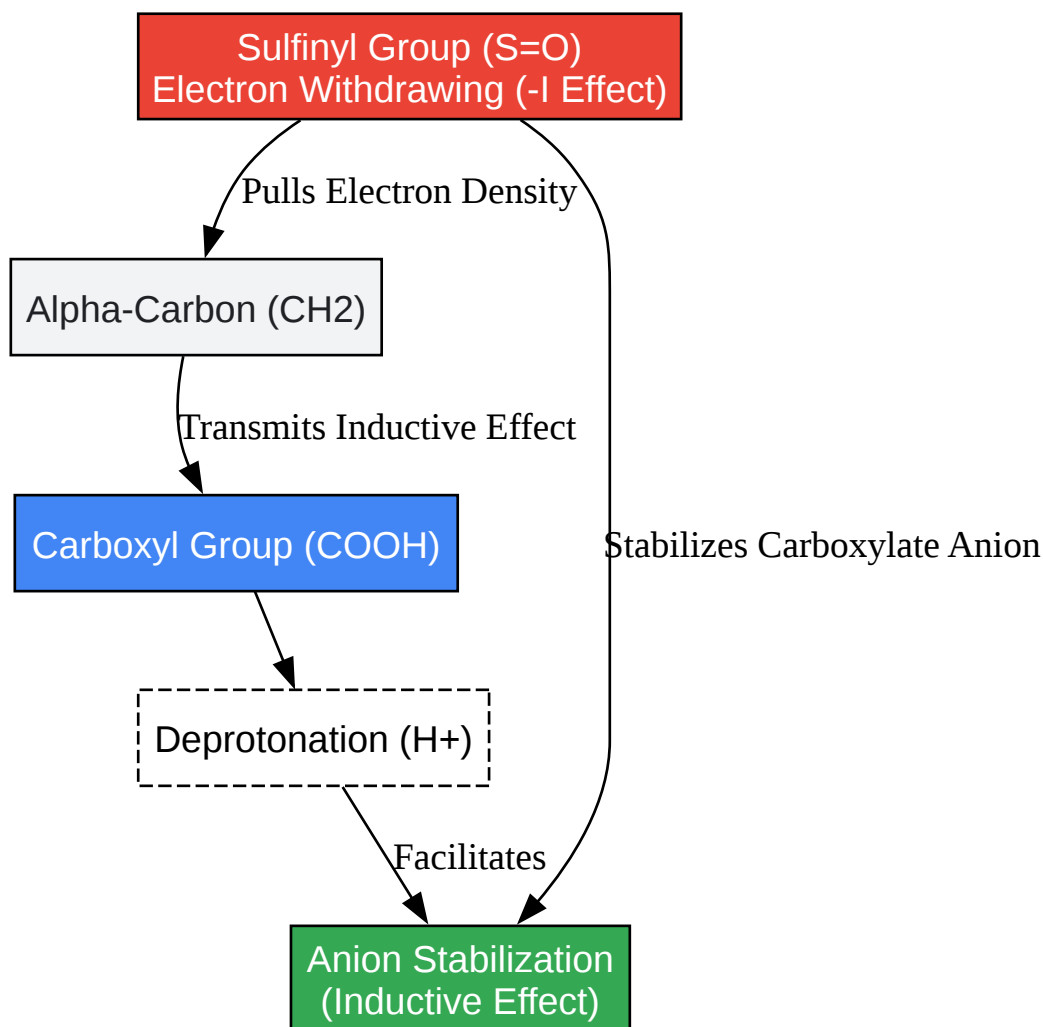


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Caption: Figure 1.[6] The oxidative metabolic cascade of 3-thia fatty acids, highlighting **(propylsulfinyl)acetic acid** as the primary polar metabolite.

Figure 2: Structural Logic of Acidity

The electron-withdrawing nature of the sulfoxide group enhances the acidity of the carboxylic acid.



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Caption: Figure 2. Mechanistic basis for the enhanced acidity of **(propylsulfinyl)acetic acid** compared to non-sulfur analogues.

Analytical Characterization Data

For researchers synthesizing or isolating this compound, the following spectral signatures are diagnostic:

- IR Spectroscopy:
 - S=O Stretch: Strong band at .
 - C=O Stretch (Acid): Strong band at .
 - O-H Stretch: Broad band at .
- ^1H NMR (CDCl_3 , 400 MHz):
 - 1.05 (t, 3H,).
 - 1.80 (m, 2H, -central).
 - 2.90 (m, 2H, -S).
 - 3.65 & 3.85 (dd, 2H,).
 - Note: The protons on the carbon between the sulfur and the carboxyl group () are diastereotopic due to the chiral sulfur center. They will appear as two distinct doublets (geminal coupling) rather than a singlet.

References

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